

Cefazolin Solubility and Stability Technical Support Center

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Compound of Interest

Compound Name: Cefazaflur

Cat. No.: B1203779

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common solubility challenges encountered when working with Cefazolin.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of Cefazolin sodium salt in common laboratory solvents?

A1: Cefazolin sodium salt is freely soluble in water.[1][2] Its solubility in other common solvents is summarized in the table below. For organic solvents like DMSO and dimethylformamide, it is recommended to purge the solvent with an inert gas.[3]

Q2: How should Cefazolin sodium salt be stored for long-term use?

A2: For long-term storage, Cefazolin sodium salt should be stored as a crystalline solid at -20°C, where it is stable for at least two years.[3]

Q3: What is the stability of reconstituted Cefazolin solutions?

A3: The stability of reconstituted Cefazolin solutions depends on the solvent, concentration, and storage temperature. Aqueous solutions are not recommended to be stored for more than one day.[3] Solutions of cefazolin at 100 and 200 mg/mL in polypropylene syringes are stable for up to 30 days when stored at 5°C and protected from light. Frozen solutions in various diluents can retain over 90% potency for up to 26 weeks at -10°C or -20°C.

Q4: Can Cefazolin solutions be frozen? If so, what is the stability?

A4: Yes, Cefazolin sodium solutions can be frozen. Solutions in Sterile Water for Injection, 5% Dextrose Injection, or 0.9% Sodium Chloride Injection maintain over 90% potency for up to 26 weeks when frozen at -10°C or -20°C within an hour of reconstitution.

Q5: What is the optimal pH for Cefazolin solution stability?

A5: Cefazolin sodium solutions are most stable in the pH range of 4.5 to 6.0. Below pH 4.5, the insoluble free acid may precipitate, and above pH 8.5, rapid hydrolysis occurs.

Troubleshooting Guide

Issue 1: Cefazolin powder is not dissolving completely in water.

- Possible Cause: The concentration may be too high, or the water may not be at an optimal temperature.
- Troubleshooting Steps:
 - Ensure you are not exceeding the solubility limit of Cefazolin in water, which is ≥ 30 mg/mL.
 - Gently warm the solution. The solubility of cefazolin sodium pentahydrate increases with temperature.
 - Shake the vial well until the powder is completely dissolved.

Issue 2: A precipitate has formed in my reconstituted Cefazolin solution.

- Possible Cause: The pH of the solution may be outside the optimal range, or the solution may have been stored improperly. Precipitation of the insoluble free acid can occur below pH 4.5. Crystal formation can also occur in solutions reconstituted with 0.9% Sodium Chloride, especially at higher concentrations.
- Troubleshooting Steps:

- Check the pH of your solution. The optimal pH for reconstituted Cefazolin is between 4 and 6.
- If crystals have formed in a solution reconstituted with 0.9% Sodium Chloride, they can often be redissolved by warming the vial in your hands.
- Visually inspect the solution for any particulate matter before use. If a precipitate is present that does not dissolve with warming, the solution should be discarded.

Issue 3: The color of my reconstituted Cefazolin solution has changed.

- Possible Cause: Reconstituted Cefazolin solutions may range in color from pale yellow to yellow. This color change does not necessarily indicate a loss of potency.
- Troubleshooting Steps:
 - As long as the solution is free of particulate matter, a change to a pale yellow or yellow color is acceptable.
 - However, if the solution appears cloudy or contains an insoluble precipitate, it should be discarded.

Data Presentation

Table 1: Solubility of Cefazolin Sodium Salt in Various Solvents

Solvent	Solubility	Reference
Water	≥ 30 mg/mL	
PBS (pH 7.2)	~10 mg/mL	
DMSO	~20 mg/mL	
Dimethylformamide	~20 mg/mL	
Methanol	Slightly soluble	
Ethanol	Very slightly soluble	
Chloroform	Practically insoluble	
Dichloromethane	Lowest solubility among tested organic solvents	
N,N-dimethylformamide	Highest solubility among tested organic solvents	

Table 2: Stability of Reconstituted Cefazolin Sodium Solutions

Concentration	Diluent	Storage Condition	Stability	Reference
100 mg/mL & 200 mg/mL	Sterile Water for Injection	5°C, protected from light	Up to 30 days	
100 mg/mL & 200 mg/mL	Sterile Water for Injection	21°C to 25°C, exposed to light	Additional 72 hours after refrigeration	
20 mg/mL & 40 mg/mL	D5W or NS	5°C, protected from light	Up to 30 days	
20 mg/mL & 40 mg/mL	D5W or NS	21°C to 25°C, exposed to light	Additional 72 hours after refrigeration	
Various	Water for Injection, D5W, NS	-10°C or -20°C	Up to 26 weeks	
225 mg/mL or 330 mg/mL	Sterile or Bacteriostatic Water for Injection or NS	Room Temperature	24 hours	
225 mg/mL or 330 mg/mL	Sterile or Bacteriostatic Water for Injection or NS	5°C	10 days	

Experimental Protocols

Protocol 1: Preparation of a 10 mg/mL Cefazolin Sodium Stock Solution in PBS (pH 7.2)

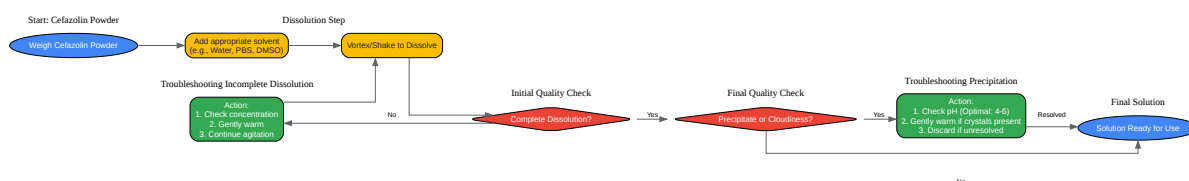
- Weigh out the required amount of Cefazolin sodium salt powder.
- Add the appropriate volume of PBS (pH 7.2) to achieve a final concentration of 10 mg/mL.
- Vortex or shake the solution until the powder is completely dissolved.

- Visually inspect the solution for any particulate matter.
- It is recommended to use this aqueous solution within one day.

Protocol 2: Reconstitution of Cefazolin for Injection (General Laboratory Use)

- Aseptically add Sterile Water for Injection to the vial of Cefazolin powder. For a 1 g vial, adding 9.5 mL will result in a concentration of approximately 100 mg/mL.
- Shake the vial well until the powder is completely dissolved.
- Visually inspect the reconstituted solution for any particulate matter. Discard if any is present.
- For further dilutions, this stock solution can be added to aqueous buffers or isotonic saline.

Mandatory Visualizations



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